

Available Information on RTI-111-d3

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: RTI-111-d3

Cat. No.: S1816262

Get Quote

The table below summarizes the key data found for **RTI-111-d3**:

Aspect	Details
Chemical Name	RTI-111-d3; RTI 4229-111-d3 [1]
Molecular Formula	C ₁₆ H ₂₀ Cl ₃ NO ₂ [1]
Molecular Weight	364.6945 g/mol [1]
Chemical Structure	Deuterated analog of Dichloropane (RTI-111) [1] [2]
Primary Research Use	Cocaine receptor binding ligand; used in studies on drug addiction [3] [4] [5]
Legal/Handling Note	Classified as a drug of abuse and a controlled substance [3]
Available Quantities	1mg to 10mg, with prices ranging from \$460 to \$2200 [1]

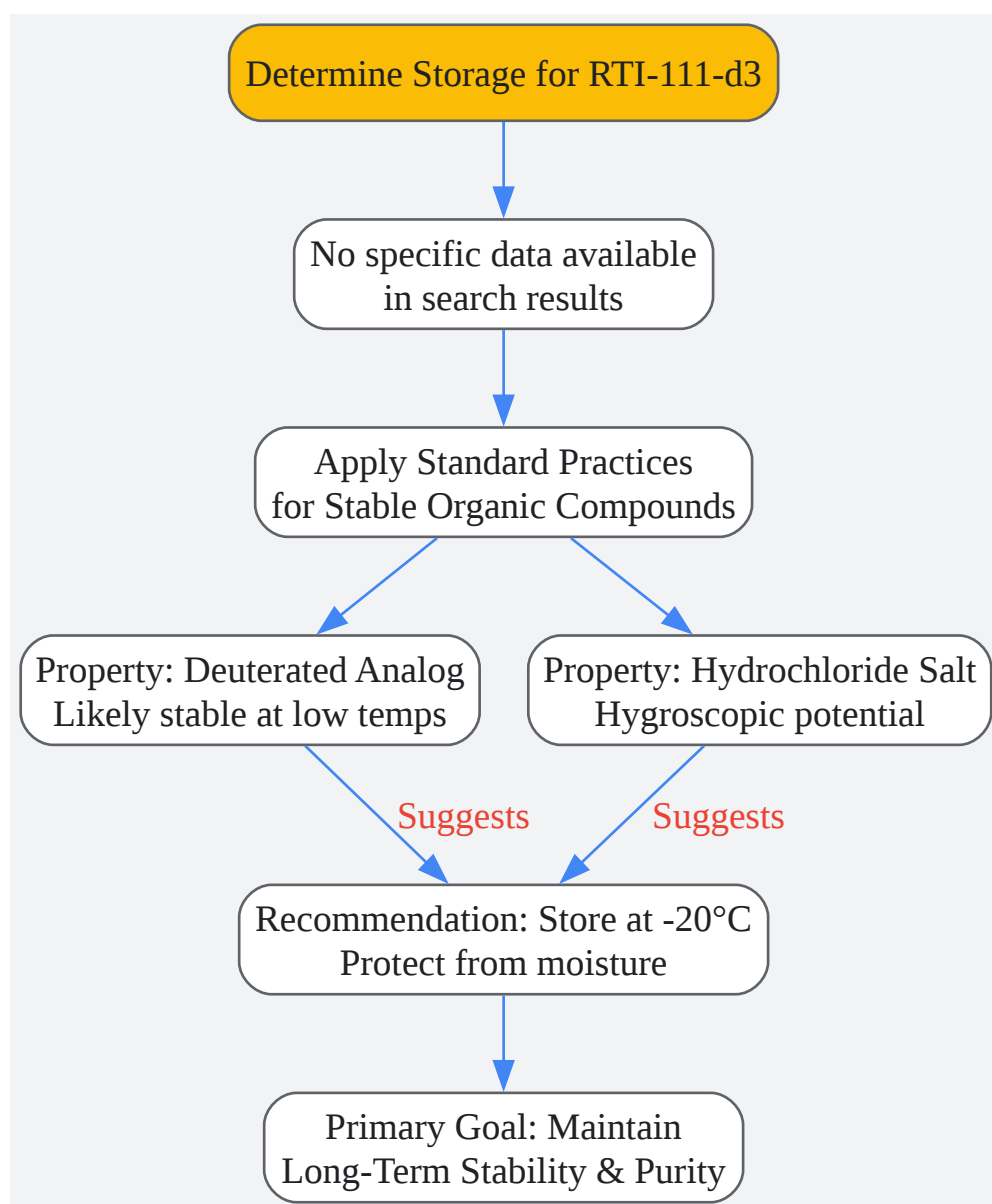
Proposed General Protocol for Handling and Storage

In the absence of specific data for **RTI-111-d3**, the following protocol outlines standard best practices for handling stable, deuterated research chemicals like this one. **You must verify these steps with your institution's safety office and any accompanying manufacturer documentation.**

1. Safety and Handling Precautions

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including nitrile gloves, a lab coat, and safety goggles when handling the compound.
- **Engineering Controls:** Handle the substance within a certified chemical fume hood to prevent inhalation or exposure to airborne particulates.
- **Administrative Controls:** Maintain a logbook for usage, including date, user, amount weighed, and purpose. Due to its status as a drug of abuse [3], ensure strict inventory control and secure storage in compliance with all local and federal regulations.

2. Storage Conditions As no specific storage temperature is listed, the following conditions are recommended based on the compound's properties and standard practices for stable organic molecules. The workflow below outlines the decision process for establishing these conditions.



Click to download full resolution via product page

3. Experimental Protocol for In Vitro Binding Assay

This protocol is adapted from the general research use of RTI-111 as a cocaine receptor binding ligand [3] [5].

- **Principle:** This experiment assesses the binding affinity of **RTI-111-d3** to monoamine transporters (DAT, NET, SERT) in brain tissue homogenates, using radioactive ligands for competition.
- **Materials:**
 - **RTI-111-d3** (prepare fresh stock solution in appropriate solvent like DMSO or buffer)
 - Rat brain membrane preparation (e.g., from striatum for DAT)
 - Radioligand (e.g., [³H]WIN 35,428 for DAT)
 - Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.4, containing 120 mM NaCl and 5 mM KCl)
 - Glass fiber filters
 - Cell harvester
 - Scintillation counter
- **Method:**
 - **Membrane Preparation:** Thaw brain membrane preparation on ice. Homogenize in ice-cold assay buffer and centrifuge. Resuspend the pellet in fresh buffer to a desired protein concentration.
 - **Incubation:** In duplicate or triplicate tubes, add:
 - Assay buffer (to a final volume of 500 μ L)
 - A fixed concentration of the radioligand (e.g., 5 nM [³H]WIN 35,428)
 - Increasing concentrations of **RTI-111-d3** (e.g., from 10^{-11} M to 10^{-6} M) for a competition curve.
 - Start the reaction by adding the membrane preparation (e.g., 100 μ g of protein).
 - **Control Tubes:** Include tubes for total binding (radioligand + membranes) and nonspecific binding (radioligand + membranes + high concentration of unlabeled competitor, e.g., 10 μ M cocaine).
 - **Incubation:** Incubate the tubes for a predetermined time at a specific temperature (e.g., 60-90 minutes at 4°C).
 - **Separation and Quantification:** Terminate the reaction by rapid vacuum filtration through glass fiber filters pre-soaked in buffer to separate bound from free radioligand. Wash the filters several times with ice-cold buffer. Transfer filters to scintillation vials, add cocktail, and measure bound radioactivity using a scintillation counter.
- **Data Analysis:** Calculate specific binding by subtracting nonspecific binding from total binding. Use nonlinear regression analysis to determine the IC₅₀ value (concentration that inhibits 50% of specific binding) for **RTI-111-d3**.

Critical Information Gaps and Next Steps

The major gap is the lack of explicit storage condition data. To complete your application notes, I suggest you:

- **Contact Suppliers Directly:** Reach out to the manufacturers listed in the search results, such as Chemsky International or Santa Cruz Biotechnology [3], to request a Safety Data Sheet (SDS) or technical data sheet for **RTI-111-d3**, which should contain official storage recommendations.
- **Consult Scientific Literature:** Search specialized databases for peer-reviewed articles that have used **RTI-111-d3**, as their methods sections may specify storage conditions.
- **Apply Analogous Data:** In the interim, use the storage conditions recommended for the non-deuterated parent compound, **Dichloropane (RTI-111)**, with the understanding that deuterated analogs often have similar or improved stability.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 4229- RTI - 111 d 3 [chemicalbook.com]
2. Dichloropane - Wikipedia [en.wikipedia.org]
3. 4229- RTI - 111 suppliers & manufacturers in China d 3 [chemicalbook.com]
4. Cas 150653-91-1, RTI 4229- 111 | lookchem [lookchem.com]
5. Reinforcing and discriminative stimulus effects of RTI ... 111 [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Available Information on RTI-111-d3]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1816262#rti-111-d3-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com